# Analytical methods for 4-Cyclopropyl-2-fluoro-3-methylpyridine

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Cyclopropyl-2-fluoro-3-methylpyridine* |
| *Cat. No.:* | *B13395955* |

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Application Note: Analytical Profiling & Protocol Design for **4-Cyclopropyl-2-fluoro-3-methylpyridine**

## Executive Summary & Chemical Context

**4-Cyclopropyl-2-fluoro-3-methylpyridine** (CAS: Generic/Analogous Structure Reference) is a high-value heterocyclic intermediate, typically utilized in the synthesis of tyrosine kinase inhibitors and advanced agrochemicals. Its structural complexity—combining a basic pyridine nitrogen, a labile 2-fluoro substituent, and a strained cyclopropyl ring—presents unique analytical challenges.

Critical Quality Attributes (CQAs):

- Regio-Isomeric Purity: Differentiating the 2-fluoro-3-methyl isomer from potential 2-fluoro-4-methyl or 2-fluoro-5-methyl byproducts.
- Fluorine Stability: The 2-position fluorine is susceptible to Nucleophilic Aromatic Substitution (

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), potentially hydrolyzing to the corresponding 2-pyridone impurity.[1]

- Cyclopropyl Integrity: The strained ring is sensitive to ring-opening under harsh acidic conditions or radical oxidation.[1]

This guide provides a self-validating analytical framework, moving beyond standard "cookbook" recipes to explain the why behind every parameter.

## Physicochemical Profile & Sample Preparation

| Property | Value (Estimated/Typical) | Analytical Implication |
|---|---|---|
| Molecular Formula | | Monoisotopic Mass: ~151.08 Da |
| pKa (Pyridine N) | ~3.5 - 4.5 | Reduced basicity due to 2-F inductive effect. Requires acidic mobile phase for retention control.[1] |
| LogP | ~2.5 - 2.8 | Moderately lipophilic; suitable for Reverse Phase LC (RPLC).[1] |
| UV Max | ~254 nm, 210 nm | 2-F substitution often causes a hypsochromic shift compared to pyridine.[1] |
| Solubility | MeOH, ACN, DMSO | Avoid aqueous diluents for stock solutions to prevent hydrolysis.[1] |

Protocol 1: Standard Preparation

- Stock Solution: Dissolve 10.0 mg in 10.0 mL Methanol (HPLC Grade). Store at -20°C.
- Working Solution: Dilute Stock 1:10 with Water/Methanol (90:10 v/v) immediately prior to injection to minimize hydrolysis risk.[1]

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# Method A: High-Performance Liquid Chromatography (HPLC-UV/MS)

Objective: Purity assay and separation of potential regioisomers and hydrolysis degradants.

Rationale: Standard C18 columns often fail to separate positional isomers of fluorinated pyridines due to similar hydrophobicity.[1] We utilize a Pentafluorophenyl (PFP) or Phenyl-Hexyl stationary phase to exploit

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interactions and halogen selectivity.

## Instrument Parameters

- System: UHPLC or HPLC with PDA/DAD detector.
- Column: Fluorophenyl-Propyl (PFP) or Phenyl-Hexyl,

  mm, 2.7

  m (e.g., Supelco Ascentis Express F5 or Phenomenex Kinetex PFP).
- Temperature: 35°C (Control is critical for isomer resolution).
- Flow Rate: 1.0 mL/min.[1][2]
- Detection: 254 nm (primary), 210 nm (impurity check).[1]

## Mobile Phase Gradient

- Solvent A: 10 mM Ammonium Formate, pH 3.7 (Adjusted with Formic Acid). Note: The buffer pH stabilizes the pyridine ionization.
- Solvent B: Acetonitrile (LC-MS Grade).[1][3]

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| Time (min) | % Solvent B | Event |
|---|---|---|
| 0.0 | 5 | Equilibration |
| 2.0 | 5 | Isocratic hold (Polar impurity elution) |
| 15.0 | 90 | Linear Gradient |
| 18.0 | 90 | Wash |
| 18.1 | 5 | Re-equilibration |

Validation Check (System Suitability):

- Tailing Factor (

  ): Must be

  .[1] If tailing occurs, increase buffer ionic strength (up to 20mM).[1]
- Resolution (

  ): If synthetic isomers are present,

  is required.

# Method B: Gas Chromatography (GC-FID/MS)

Objective: Residual solvent analysis and volatile purity (orthogonal to HPLC).

Rationale: Pyridines are notorious for peak tailing on standard silica capillaries due to interaction with silanols.[1] A Base-Deactivated Liner and a slightly polar column are mandatory.[1]

## Instrument Parameters

- Inlet: Split (20:1), 250°C. Crucial: Use a wool-packed, deactivated liner (e.g., Restek Topaz).
- Column: DB-624 or ZB-624 (6% Cyanopropylphenyl),

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.

- Carrier Gas: Helium, Constant Flow 1.5 mL/min.[1]
- Detector: FID at 280°C or MS (EI source).

## Temperature Program

- Initial: 40°C, hold 2 min (Solvent elution).
- Ramp 1: 10°C/min to 150°C.
- Ramp 2: 25°C/min to 240°C, hold 5 min.

Expert Insight: Do not exceed 260°C in the inlet or oven if possible. While the cyclopropyl group is thermally stable up to ~400°C, the combination with the fluoropyridine ring can lead to thermal degradation in dirty liners.[1]

# Method C: Structural Identification (NMR Spectroscopy)

Objective: Definitive confirmation of the substitution pattern (Regiochemistry).

Protocol:

- Solvent:

  or

  .[1]

- NMR (Critical): The fluorine signal will appear as a singlet (if no ortho-H) or doublet (if ortho-H present). For **4-cyclopropyl-2-fluoro-3-methylpyridine**, the Fluorine is at position 2. Position 3 is Methyl.[1][4] Position 4 is Cyclopropyl.[1][5] Position 5 and 6 are Protons.[1]
  - Expectation: The

    signal should show coupling to the H at position 6 (

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) but no strong coupling to position 3 (Methyl). This distinguishes it from isomers where a proton might be adjacent to the fluorine.[1]

- NMR: Look for the characteristic cyclopropyl multiplets at high field (0.6–1.2 ppm).[1]

## Stability & Degradation Pathways (Visualized)

The following diagram illustrates the critical degradation pathways that must be monitored during stability testing.

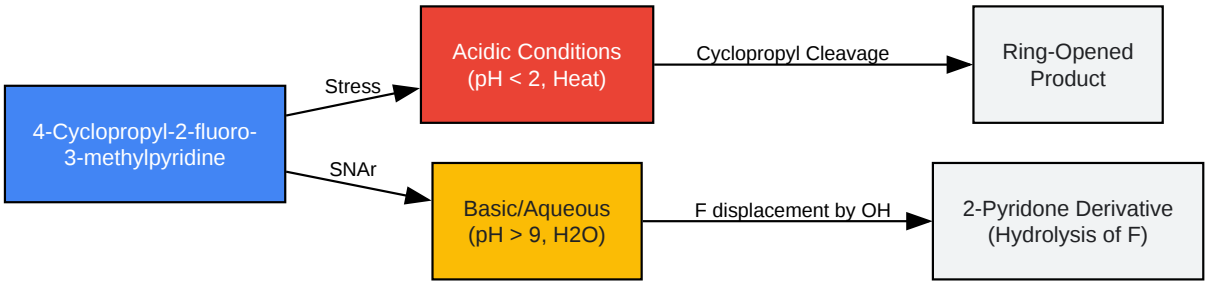


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Figure 1: Primary degradation pathways.[1] The 2-Fluoro group is the "weak link" for hydrolysis, while the cyclopropyl group is sensitive to strong acids.

## Analytical Workflow Decision Tree

This workflow guides the analyst through method selection based on the specific phase of drug development.[1]

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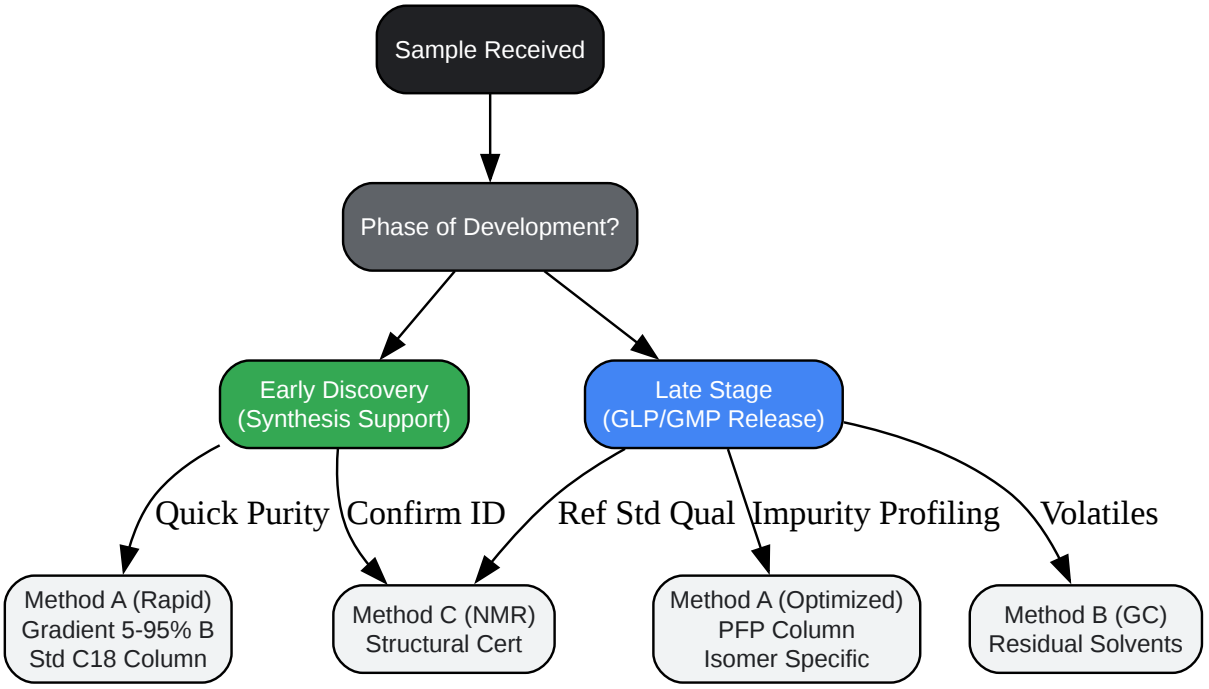


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Figure 2: Decision matrix for selecting the appropriate analytical protocol based on development stage.

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